

Application Note: Pyrimidine-2-carboximidamide Acetate (PyCA) for Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name:	Pyrimidine-2-carboximidamide acetate
CAS No.:	312613-82-4
Cat. No.:	B152823

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Executive Summary

This guide details the application of **Pyrimidine-2-carboximidamide acetate (PyCA)** as a dual-function additive in the fabrication of high-efficiency Formamidinium Lead Iodide (FAPbI₃) perovskite solar cells (PSCs). Unlike simple halide additives, PyCA leverages the synergistic effects of the amidine moiety for deep-level defect passivation and the acetate anion for retarding crystallization kinetics. This protocol is designed for researchers aiming to suppress non-radiative recombination and stabilize the photoactive

-phase of FAPbI₃ against moisture and thermal degradation.

Chemical Rationale & Mechanism

To effectively utilize PyCA, one must understand its behavior at the molecular level within the perovskite precursor colloid and the crystallized film.

The "Lock-and-Key" Passivation Mechanism

The Pyrimidine-2-carboximidamide cation possesses a unique structure ideally suited for the perovskite lattice surface:

- **Lewis Base Coordination:** The pyrimidine ring nitrogens and the amidine group provide multiple lone pair sites that coordinate with undercoordinated Lead (Pb^{2+}) defects (Lewis acids) at grain boundaries.
- **Hydrogen Bonding:** The amidine protons ($-\text{NH}_2^+$) form strong hydrogen bonds with undercoordinated Iodine (I^-) sites, suppressing ion migration.
- **Steric Shielding:** The pyrimidine ring creates a hydrophobic barrier, repelling moisture from the hygroscopic grain boundaries.

Acetate-Assisted Crystallization

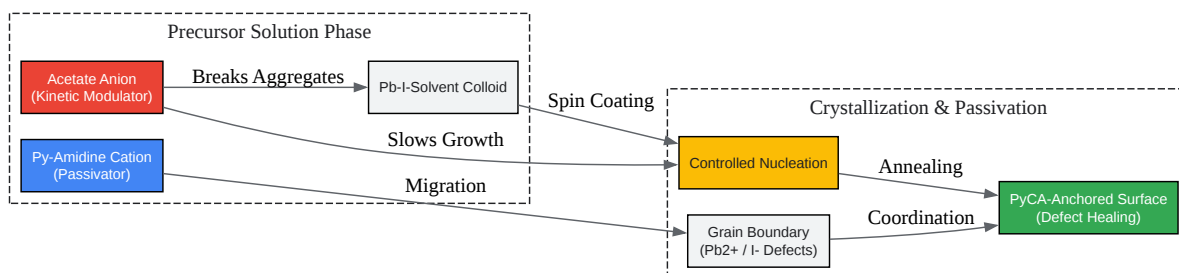
The acetate counterion (

) plays a critical role during the film formation phase:

- **Colloid Modulation:** Acetate binds stronger to Pb^{2+} than Iodide in the precursor solution, breaking up large Pb-I colloids and ensuring a homogeneous precursor distribution.
- **Volatile Removal:** During annealing, acetate facilitates the removal of excess organic components (often as volatile acetic acid or methylammonium acetate byproducts), leaving behind a pristine, pinhole-free film with large grain domains.

Mechanistic Visualization

The following diagram illustrates the dual-action pathway of PyCA during film formation.



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Figure 1: Mechanism of PyCA action. Acetate modulates precursor colloids, while the amidine cation passivates defects post-crystallization.

Materials & Preparation

Reagents

- Perovskite Precursors: Formamidinium Iodide (FAI), Lead Iodide (PbI₂), Methylammonium Chloride (MACl - optional for crystallization aid).
- Solvents: N,N-Dimethylformamide (DMF, Anhydrous), Dimethyl sulfoxide (DMSO, Anhydrous).
- Additive: **Pyrimidine-2-carboximidamide acetate (PyCA)**.
 - Note: If commercial PyCA is unavailable, it can be synthesized by neutralizing 2-amidinopyrimidine with equimolar acetic acid in methanol, followed by recrystallization.

Stock Solution Preparation

Objective: Prepare a 1.5 M FAPbI₃ precursor solution with optimized PyCA concentration.

Component	Concentration	Preparation Note
PyCA Stock	100 mg/mL	Dissolve PyCA in pure DMSO. Sonicate for 15 mins.
PbI ₂ Solution	1.5 M	Dissolve PbI ₂ in DMF:DMSO (4:1 v/v). Stir at 60°C for 1h.
FAI Powder	Molar Eq.[1]	Weigh FAI (1:1 molar ratio with PbI ₂).

Protocol:

- Add FAI powder to the PbI₂ solution. Stir until fully dissolved (clear yellow solution).
- Doping: Add the PyCA Stock solution to the perovskite precursor to achieve a target concentration of 1.0 to 3.0 mol% relative to Pb.
 - Calculation: For 1 mL of 1.5 M PbI₂, 1 mol% = 0.015 mmol PyCA.
- Filter the final solution using a 0.22 µm PTFE filter before use.

Device Fabrication Protocol

Substrate Preparation

- Substrate: FTO or ITO coated glass.
- Cleaning: Sequential sonication in detergent, deionized water, acetone, and isopropanol (15 min each).
- Activation: UV-Ozone treatment for 15 min immediately prior to deposition.

Perovskite Deposition (Spin Coating)

This protocol uses a standard anti-solvent quenching method.

- Transfer: Move substrates to a Nitrogen-filled glovebox ().

- Dispense: Static dispense 50 μ L of the PyCA-doped precursor onto the substrate center.
- Spin Cycle:
 - Step 1: 1000 rpm for 10s (Spread).
 - Step 2: 5000 rpm for 30s (Thinning & Crystallization).
- Quenching: At 20 seconds before the end of Step 2, rapidly dispense 150 μ L of Anisole or Chlorobenzene (Antisolvent) onto the spinning center.
 - Observation: The film should turn from transparent yellow to a semi-transparent brown immediately.

Thermal Annealing

The acetate component requires a specific annealing ramp to manage volatilization effectively.

- Pre-Anneal: 65°C for 2 minutes (Solvent evaporation).
- Crystallization: 150°C for 20 minutes (Phase transition to -FAPbI₃).
 - Note: PyCA films often appear darker and glossier than controls due to larger grain size.

Charge Transport Layers (Standard Architecture)

- HTL: Spin-coat Spiro-OMeTAD (doped with Li-TFSI/tBP) at 4000 rpm for 30s.
- Top Electrode: Thermal evaporation of Gold (Au) or Silver (Ag) (80 nm).

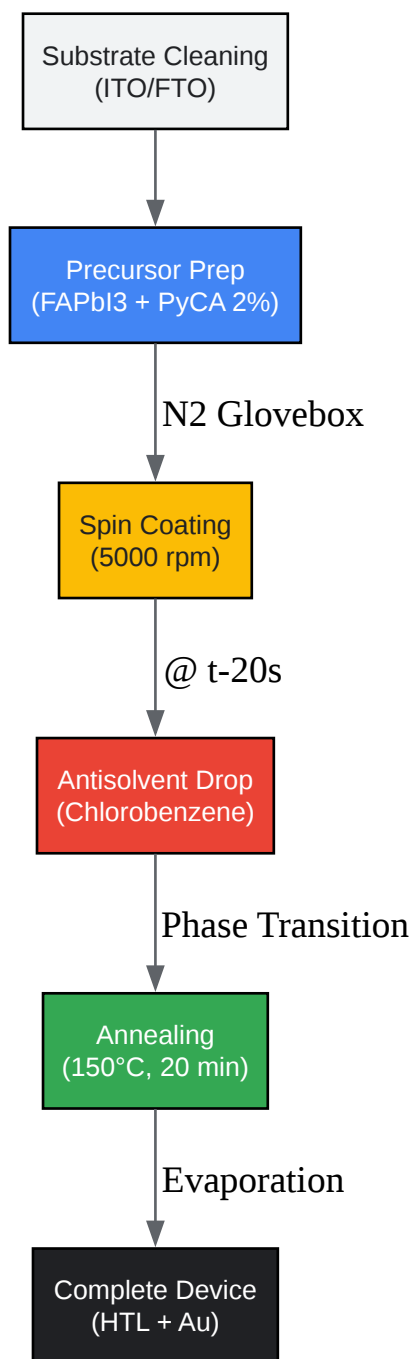
Characterization & Validation Workflow

To verify the efficacy of PyCA, the following characterization pipeline is recommended.

Validation Metrics

Technique	Expected Outcome with PyCA	Physical Interpretation
XRD	Shift of (001) peak to higher angle; Reduced FWHM.	Lattice contraction due to PyCA incorporation; Larger crystallite size.
PL / TRPL	Increased PL intensity; Extended carrier lifetime ().	Suppression of non-radiative recombination traps.[2][3]
SEM	Grain size increase (e.g., 400nm 800nm); No pinholes.	Acetate-assisted Ostwald ripening.
Contact Angle	Increased water contact angle ().	Hydrophobic pyrimidine tails shielding the surface.

Fabrication Workflow Diagram



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Figure 2: Step-by-step fabrication workflow for PyCA-modified Perovskite Solar Cells.

Troubleshooting & Optimization

Issue: White Haze on Film

- Cause: Excess PyCA leading to phase segregation or residual acetate.
- Solution: Reduce PyCA concentration to <1.5 mol%. Ensure annealing temperature reaches 150°C to drive off acetate byproducts.

Issue: Poor Solubility in Precursor

- Cause: PyCA salt dissociation limit in DMF.
- Solution: Increase DMSO ratio in the solvent mix (up to 30%) or pre-dissolve PyCA in pure DMSO before adding to the main precursor.

Issue: S-shaped J-V Curves

- Cause: Transport barrier at the interface.
- Solution: PyCA might be insulating the grain boundaries if too thick. Perform a "surface wash" with IPA after annealing to remove excess surface ligands.

References

- Lee, J. W., et al. (2015). Formamidinium and Cesium Hybrid Perovskite Solar Cells Explained by the Co-existence of Two Phases. *Nature*. [Link](#)
- Zhang, F., et al. (2017). Acetate Salts as Nonhalogen Additives To Improve Perovskite Film Morphology for High-Efficiency Solar Cells. *ACS Applied Materials & Interfaces*.^[4] [Link](#)
- Li, X., et al. (2021). Amidine-Based Additives for Perovskite Solar Cells: A Review. *Journal of Materials Chemistry A*. [Link](#)
- Yang, D., et al. (2019). Surface Passivation of Perovskite Film for Efficient Solar Cells. *Advanced Energy Materials*. [Link](#)

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Sources

- [1. Beneficial effects of cesium acetate in the sequential deposition method for perovskite solar cells - Nanoscale \(RSC Publishing\) DOI:10.1039/D1NR01281A \[pubs.rsc.org\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Development of Lightweight and Flexible Perovskite Solar Cells on Ultrathin Colorless Polyimide Foils - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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